

In-depth Technical Guide: Physicochemical Properties of Potassium Di-tert-butyl Phosphate

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Compound of Interest

Compound Name: *potassium di-tert-butyl phosphate*

Cat. No.: *B8791027*

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For Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical data for **potassium di-tert-butyl phosphate**, a reagent utilized in organic synthesis. The primary focus of this guide is the accurate presentation of its molecular weight and constituent elemental composition.

Physicochemical Data

The fundamental quantitative data for **potassium di-tert-butyl phosphate** is summarized below. This information is crucial for stoichiometric calculations in reaction planning and for the characterization of compounds in drug development and materials science.

Property	Value
Molecular Formula	$C_8H_{18}KO_4P$ [1][2]
Molecular Weight	248.30 g/mol [1][3][4]
Appearance	White to off-white solid
CAS Number	33494-80-3 [2][5][6]

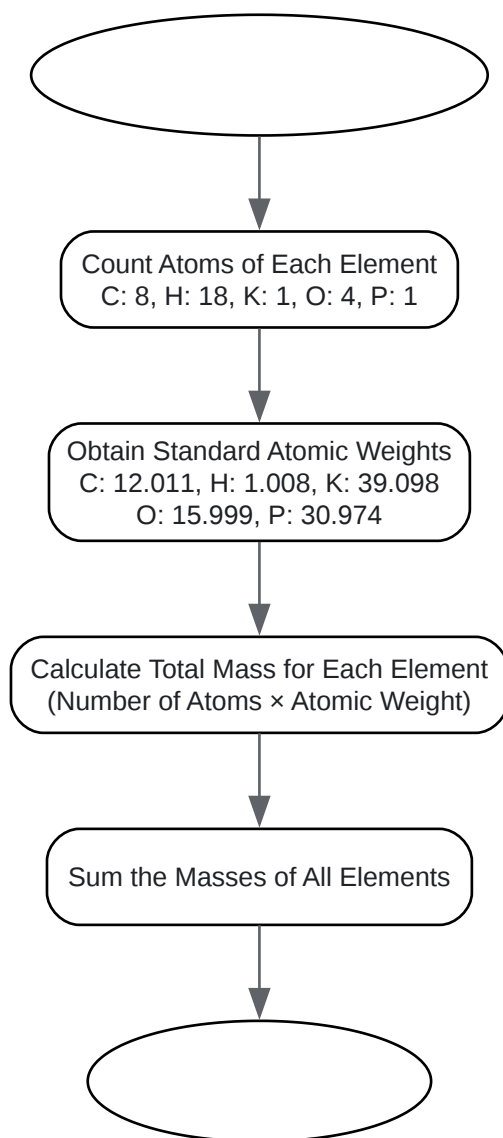
Methodology for Molecular Weight Determination

The molecular weight of a compound is a fundamental physical property representing the mass of one mole of the substance. The value presented is the molar mass, calculated based on the

standard atomic weights of its constituent elements.

Calculation Workflow:

The molecular weight is calculated by summing the atomic weights of all atoms present in the empirical formula ($\text{C}_8\text{H}_{18}\text{KO}_4\text{P}$).



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Caption: Workflow for calculating the molecular weight from the chemical formula.

Note on Experimental Protocols and Signaling Pathways: The determination of a compound's molecular weight from its chemical formula is a computational process based on established

atomic weights. As such, detailed experimental protocols for this specific calculation are not applicable. Similarly, **potassium di-tert-butyl phosphate** is a chemical reagent and does not have associated biological signaling pathways.

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